

# DLin-K-C3-DMA: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *DLin-K-C3-DMA*

Cat. No.: *B11929195*

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An In-depth Examination of the Chemical Structure, Properties, and Applications of a Key Cationic Lipid in Nucleic Acid Delivery

**DLin-K-C3-DMA** ((3-(2,2-di((9Z,12Z)-octadeca-9,12-dien-1-yl)-1,3-dioxolan-4-yl)-N,N-dimethylpropan-1-amine)) is a synthetic, ionizable cationic lipid that has garnered significant attention within the fields of drug delivery and gene therapy. Its chemical structure is specifically designed to facilitate the encapsulation of nucleic acids, such as siRNA and mRNA, into lipid nanoparticles (LNPs) and to enable their efficient delivery into target cells. This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and experimental protocols related to **DLin-K-C3-DMA**, intended for researchers, scientists, and professionals in drug development.

## Chemical Structure and Physicochemical Properties

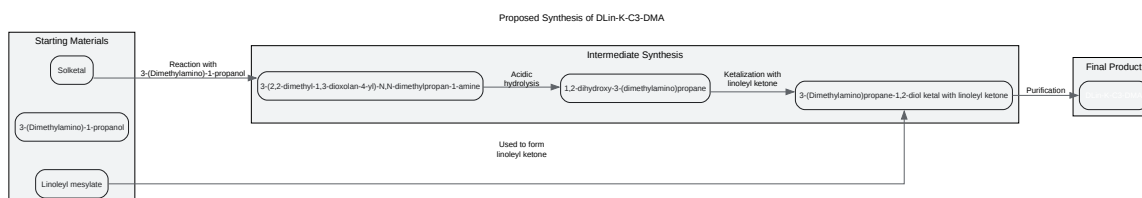
**DLin-K-C3-DMA** is characterized by a tertiary amine head group, a ketal linker, and two unsaturated linoleyl lipid tails.<sup>[1][2]</sup> The tertiary amine is crucial for its pH-responsive charge, being relatively neutral at physiological pH and becoming protonated (positively charged) in the acidic environment of endosomes. This property is fundamental to both the encapsulation of negatively charged nucleic acids and their subsequent release into the cytoplasm. The two linoleyl chains provide the necessary lipophilicity for the formation of the lipid bilayer of the nanoparticle.

A summary of the key chemical and physicochemical properties of **DLin-K-C3-DMA** is presented in the table below.

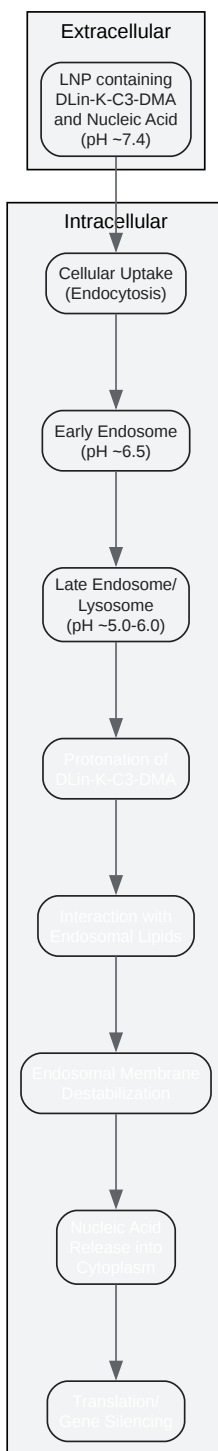
Property	Value	Source
IUPAC Name	3-(2,2-di((9Z,12Z)-octadeca-9,12-dien-1-yl)-1,3-dioxolan-4-yl)-N,N-dimethylpropan-1-amine	[1][2]
CAS Number	1217306-46-1	[1]
Molecular Formula	C44H81NO2	
Molecular Weight	656.1 g/mol	
Calculated XLogP3	15.3	
pKa (proxy from DLin-MC3-DMA)	~6.44	

## Synthesis of DLin-K-C3-DMA

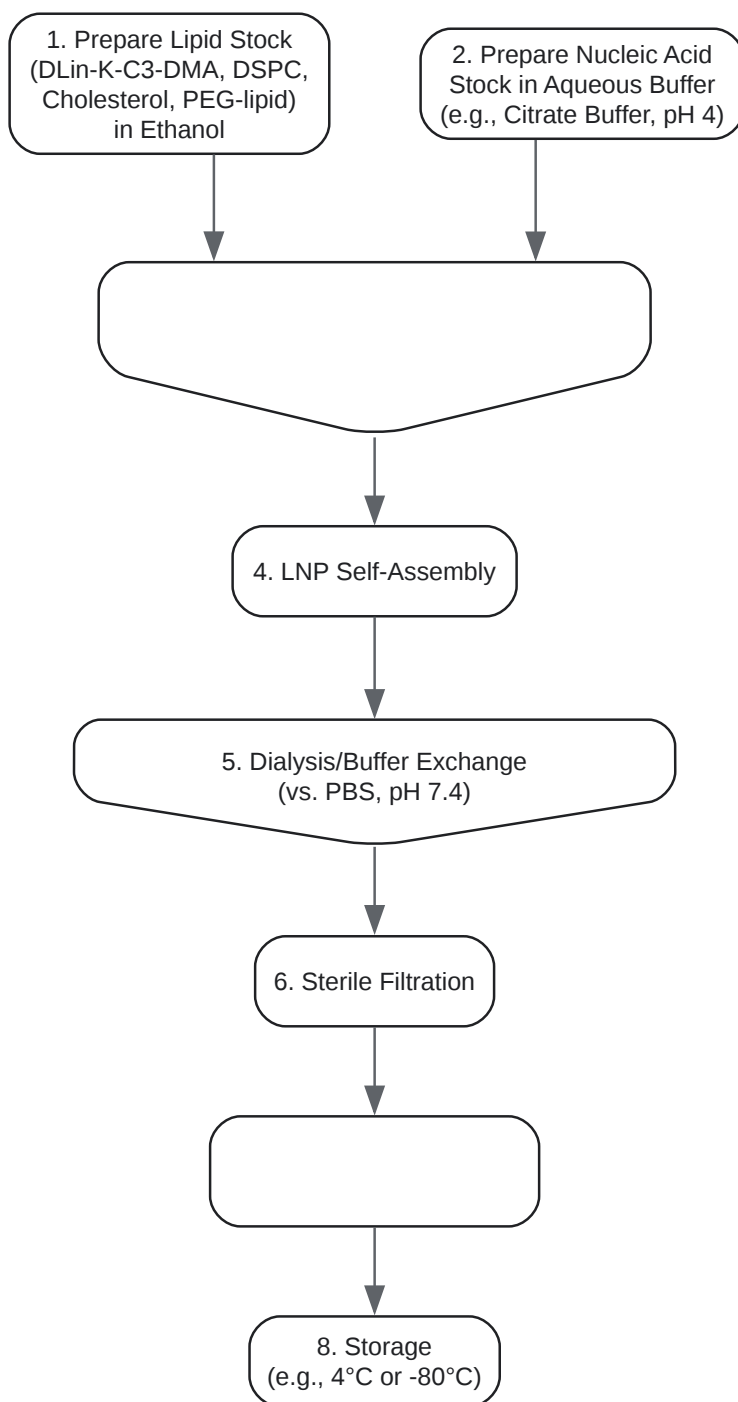
While a detailed, step-by-step published synthesis protocol specifically for **DLin-K-C3-DMA** is not readily available, a plausible synthetic route can be constructed based on the synthesis of structurally similar ionizable lipids such as DLin-KC2-DMA. The synthesis would likely involve the reaction of a suitable amine-containing building block with the appropriate lipid tails. A generalized synthetic scheme is proposed below.



## Mechanism of DLin-K-C3-DMA Mediated Nucleic Acid Delivery



## LNP Formulation Workflow

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## References

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- 2. medkoo.com [medkoo.com]
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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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